

Safe Disposal of SSR180711: A Comprehensive Guide for Laboratory Professionals

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Compound of Interest

Compound Name: SSR180711

Cat. No.: B1242869

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For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of chemical compounds is a critical component of laboratory safety and operational integrity. This document provides essential, step-by-step guidance for the safe disposal of **SSR180711**, a potent and selective partial agonist for the $\alpha 7$ subtype of neural nicotinic acetylcholine receptors. Adherence to these procedures is vital to ensure a safe laboratory environment and compliance with regulatory standards.

Chemical and Physical Properties of SSR180711

A thorough understanding of the chemical and physical properties of **SSR180711** is the first step toward safe handling and disposal. This data is summarized in the table below.

Property	Value
Chemical Formula	C ₁₄ H ₁₇ BrN ₂ O ₂
Molecular Weight	325.21 g/mol
Appearance	Solid
Class	Brominated Heterocyclic Compound, Phenoxy Compound
CAS Number	298198-52-4[1]

Experimental Protocols: Proper Disposal Procedure for SSR180711

Due to its classification as a brominated heterocyclic organic compound, **SSR180711** requires specific disposal methods. It is imperative to avoid drain or general trash disposal. The following protocol outlines the mandatory steps for its safe disposal.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves (nitrile or neoprene) when handling **SSR180711**.

2. Waste Segregation:

- **SSR180711** is a halogenated organic compound due to the presence of bromine.^[1]
- It must be segregated into a designated, clearly labeled "Halogenated Organic Waste" container.
- Do not mix with non-halogenated organic waste, acidic waste, or basic waste to prevent unintended chemical reactions.

3. Waste Collection:

- Collect all solid waste containing **SSR180711**, including contaminated lab supplies (e.g., weighing paper, pipette tips), in the designated halogenated waste container.
- For solutions of **SSR180711**, pour the liquid waste into the designated "Halogenated Organic Liquid Waste" container.
- Ensure the waste container is properly sealed to prevent the release of vapors.

4. Storage:

- Store the sealed halogenated waste container in a well-ventilated, designated satellite accumulation area.

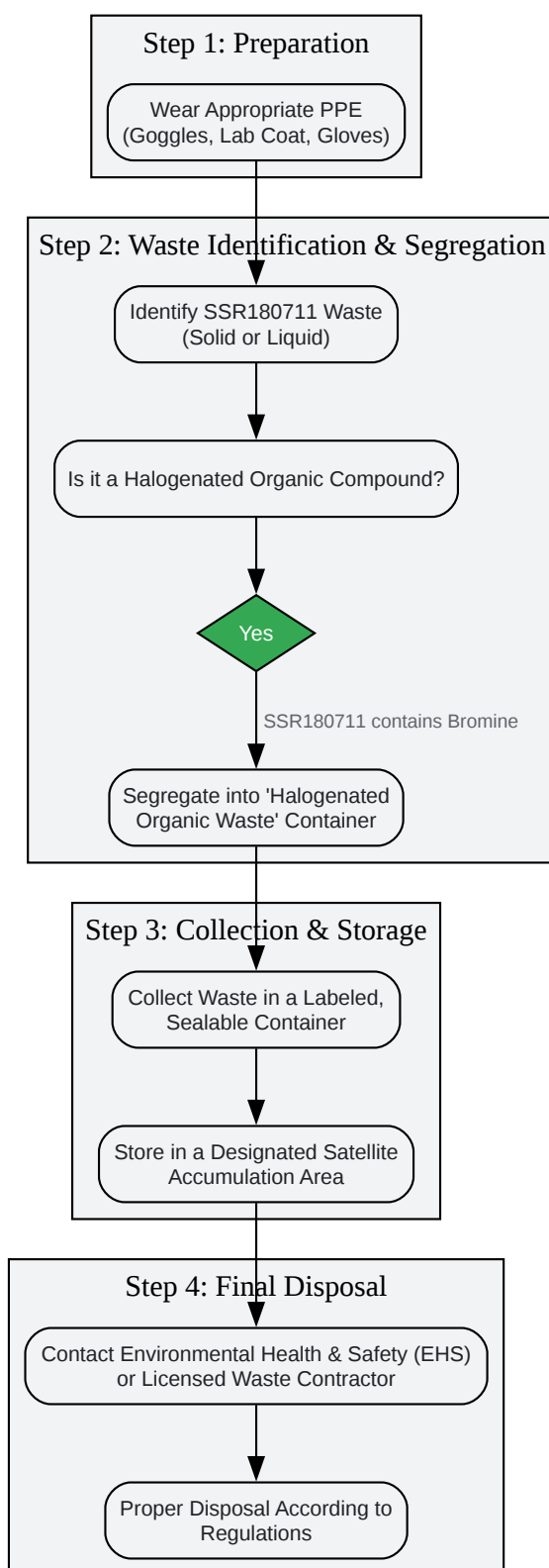
- The storage area should be away from heat sources and incompatible materials.

5. Disposal:

- Arrange for the pickup and disposal of the halogenated waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Visualizing the Disposal Workflow

To further clarify the proper disposal pathway for **SSR180711**, the following workflow diagram has been created.



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Caption: Workflow for the proper disposal of **SSR180711**.

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References

- 1. contaminantdb.ca [contaminantdb.ca]
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